

Technical Support Center: GNE 220 Hydrochloride

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Compound of Interest		
Compound Name:	GNE 220	
Cat. No.:	B15610907	Get Quote

This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper handling and dissolution of **GNE 220** hydrochloride in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving GNE 220 hydrochloride?

A1: The recommended solvent for preparing stock solutions of **GNE 220** hydrochloride is Dimethyl Sulfoxide (DMSO).

Q2: What is the solubility of **GNE 220** hydrochloride in DMSO?

A2: The solubility of **GNE 220** hydrochloride in DMSO is 5.4 mg/mL, which corresponds to a concentration of 11.37 mM.[1][2][3] It is important to note that sonication is recommended to facilitate dissolution.[1][2][3]

Q3: What are the recommended storage conditions for **GNE 220** hydrochloride powder and its DMSO stock solution?

A3: **GNE 220** hydrochloride as a solid powder should be stored at -20°C in a dry and dark place for up to one year.[1] Stock solutions in DMSO should be aliquoted and stored at -80°C for up to six months or -20°C for up to one month.[2] Avoid repeated freeze-thaw cycles.

Q4: Can I use water to dissolve **GNE 220** hydrochloride?



A4: Yes, **GNE 220** hydrochloride also has a solubility of 5 mg/mL (10.53 mM) in water, and sonication is also required.[1][3] However, for creating stock solutions for cell-based assays, DMSO is generally the preferred solvent.

Q5: How does GNE 220 hydrochloride work?

A5: **GNE 220** hydrochloride is a potent and selective inhibitor of MAP4K4 (Mitogen-Activated Protein Kinase Kinase Kinase Kinase 4), with an IC50 of 7 nM.[1][4][5] By inhibiting MAP4K4, it can modulate downstream signaling pathways involved in various cellular processes.

Quantitative Data Summary

The following table summarizes the key quantitative information for **GNE 220** hydrochloride.

Property	Value
Molecular Weight	474.99 g/mol
Solubility in DMSO	5.4 mg/mL (11.37 mM)
Solubility in H ₂ O	5.0 mg/mL (10.53 mM)
IC ₅₀ for MAP4K4	7 nM

Experimental Protocol: Dissolving GNE 220 Hydrochloride in DMSO

This protocol details the steps for preparing a stock solution of **GNE 220** hydrochloride in DMSO.

Materials:

- GNE 220 hydrochloride powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO), preferably from a new, unopened bottle[2]
- Sterile microcentrifuge tubes or vials



- Vortex mixer
- Water bath sonicator

Procedure:

- Equilibrate Reagents: Allow the GNE 220 hydrochloride powder and DMSO to come to room temperature before opening to prevent condensation.
- Weigh Compound: Carefully weigh the desired amount of GNE 220 hydrochloride powder in a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of DMSO to the tube to achieve the desired concentration (not exceeding 5.4 mg/mL).
- Initial Mixing: Briefly vortex the mixture to disperse the powder.
- Sonication: Place the tube in a water bath sonicator and sonicate for 10-15 minutes to aid dissolution. The solution should become clear.
- Visual Inspection: Visually inspect the solution to ensure that all the solid has dissolved. If not, repeat the sonication for another 5-10 minutes.
- Storage: Aliquot the stock solution into smaller volumes in sterile tubes and store at -80°C for long-term storage or -20°C for short-term storage.

Troubleshooting Guide

Issue 1: GNE 220 hydrochloride is not fully dissolving in DMSO.

- Possible Cause 1: Concentration is too high.
 - Solution: Ensure the target concentration does not exceed the maximum solubility of 5.4 mg/mL. If a higher concentration is needed, a different solvent system may be required.
- Possible Cause 2: Insufficient mixing or sonication.



- Solution: Increase the duration of vortexing and/or sonication. Gentle warming of the solution (e.g., to 37°C) may also help, but be cautious of potential compound degradation.
- Possible Cause 3: Poor quality or hydrated DMSO.
 - Solution: Use a fresh, unopened bottle of anhydrous or molecular biology grade DMSO.[2]
 DMSO is hygroscopic and absorbed water can reduce the solubility of some compounds.

Issue 2: Precipitate forms after the stock solution is prepared or stored.

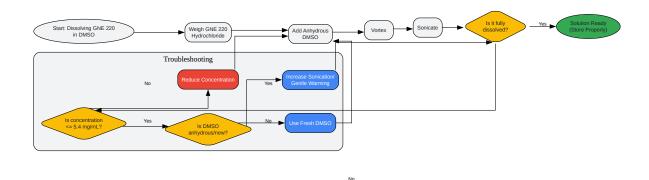
- Possible Cause 1: Solution was not fully dissolved initially.
 - Solution: Re-sonicate the solution. If the precipitate persists, it may indicate that the solubility limit was exceeded.
- Possible Cause 2: Improper storage.
 - Solution: Ensure the stock solution is stored at the recommended temperature (-80°C or -20°C) and that the storage container is properly sealed to prevent solvent evaporation.
 Avoid repeated freeze-thaw cycles by preparing smaller aliquots.

Issue 3: Inconsistent experimental results.

- Possible Cause 1: Inaccurate concentration of the stock solution.
 - Solution: Re-prepare the stock solution, paying close attention to accurate weighing and volume measurements.
- Possible Cause 2: Degradation of the compound.
 - Solution: Use a freshly prepared stock solution or one that has been stored properly for less than the recommended duration. Protect the stock solution from light.

Visualizations

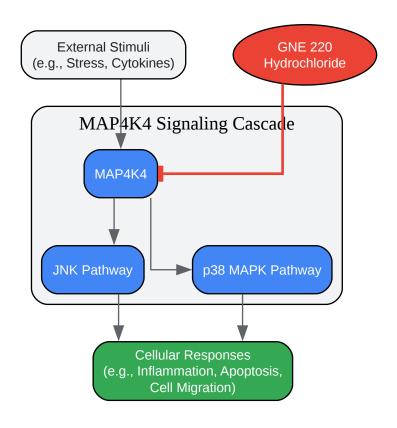




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Caption: Troubleshooting workflow for dissolving GNE 220 hydrochloride.





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Caption: Simplified MAP4K4 signaling pathway and the inhibitory action of GNE 220.

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